

Efficacy of Topogard in Conventional vs. No-Till Systems: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Topogard

Cat. No.: B1222600

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This guide provides an objective comparison of the efficacy of **Topogard** (active ingredient: terbuthylazine), a photosystem II inhibitor herbicide, in conventional tillage versus no-till agricultural systems. While direct comparative studies on **Topogard** are limited, this guide synthesizes experimental data from research on atrazine, a closely related triazine herbicide with the same mode of action, to draw relevant comparisons and provide actionable insights for weed management strategies.

Executive Summary

The choice between conventional and no-till systems significantly influences the performance of pre-emergent herbicides like **Topogard**. While no-till farming offers substantial benefits in soil conservation, it presents unique challenges for herbicide efficacy. Crop residue in no-till systems can intercept a significant portion of the applied herbicide, potentially reducing the amount that reaches the soil. Furthermore, differences in soil moisture and organic matter content between the two systems can affect herbicide activation, persistence, and overall weed control. Research indicates that while the total seasonal loss of triazine herbicides may not differ significantly between tillage systems, the initial concentration reaching the soil can be lower in no-till due to residue interception. Conversely, some studies have shown that certain pre-emergent herbicides can be more effective in no-till settings, particularly when followed by adequate rainfall for activation.

Data Presentation: Herbicide Efficacy and Crop Yield

The following tables summarize quantitative data from studies comparing weed control and crop yields under different tillage and herbicide regimes. It is important to note that the data primarily involves atrazine and other photosystem II inhibitors, which serve as a proxy for **Topogard**'s expected performance.

Table 1: Comparison of Weed Control Efficacy in Conventional vs. No-Till Systems

Herbicide/Treatment	Tillage System	Weed Species	Weed Control (%)	Source
Mesotrione + Atrazine (PRE)	Conventional Tillage	Broadleaf Weeds & Giant Foxtail	Inconsistent, rainfall dependent	[1]
Mesotrione + Atrazine (PRE)	No-Till	Broadleaf Weeds & Giant Foxtail	>80% (more effective than CT)	[1]
Flumioxazin/Pyroxasulfone	Conventional Tillage	Pigweed Species	R80 at 3 g ai/ha	[2]
Flumioxazin/Pyroxasulfone	No-Till	Pigweed Species	R80 at 273 g ai/ha	[2]
Flumioxazin/Pyroxasulfone	Conventional Tillage	Common Ragweed	R80 at 158 g ai/ha	[2]
Flumioxazin/Pyroxasulfone	No-Till	Common Ragweed	R80 not estimable	[2]

R80: The rate required to provide 80% control.

Table 2: Atrazine Interception by Crop Residue in No-Till Systems

Tillage System	Crop Residue	Atrazine Interception (%)	Source
No-Till (Coulter)	Corn	Up to 30%	[3]

Table 3: Soybean Yield Under Different Tillage Systems (Organic, No Synthetic Herbicides)

Tillage System	Weed Density Reduction (%)	Soybean Yield (t ha ⁻¹)	Source
Conventional Tillage	71%	1.92 - 2.05	[4]
Reduced Tillage	85%	0.41 - 1.10	[4]
No-Till	61%	0.26 - 1.64	[4]

Experimental Protocols

Mesotrione and Atrazine Efficacy in Corn (Adapted from VTechWorks)

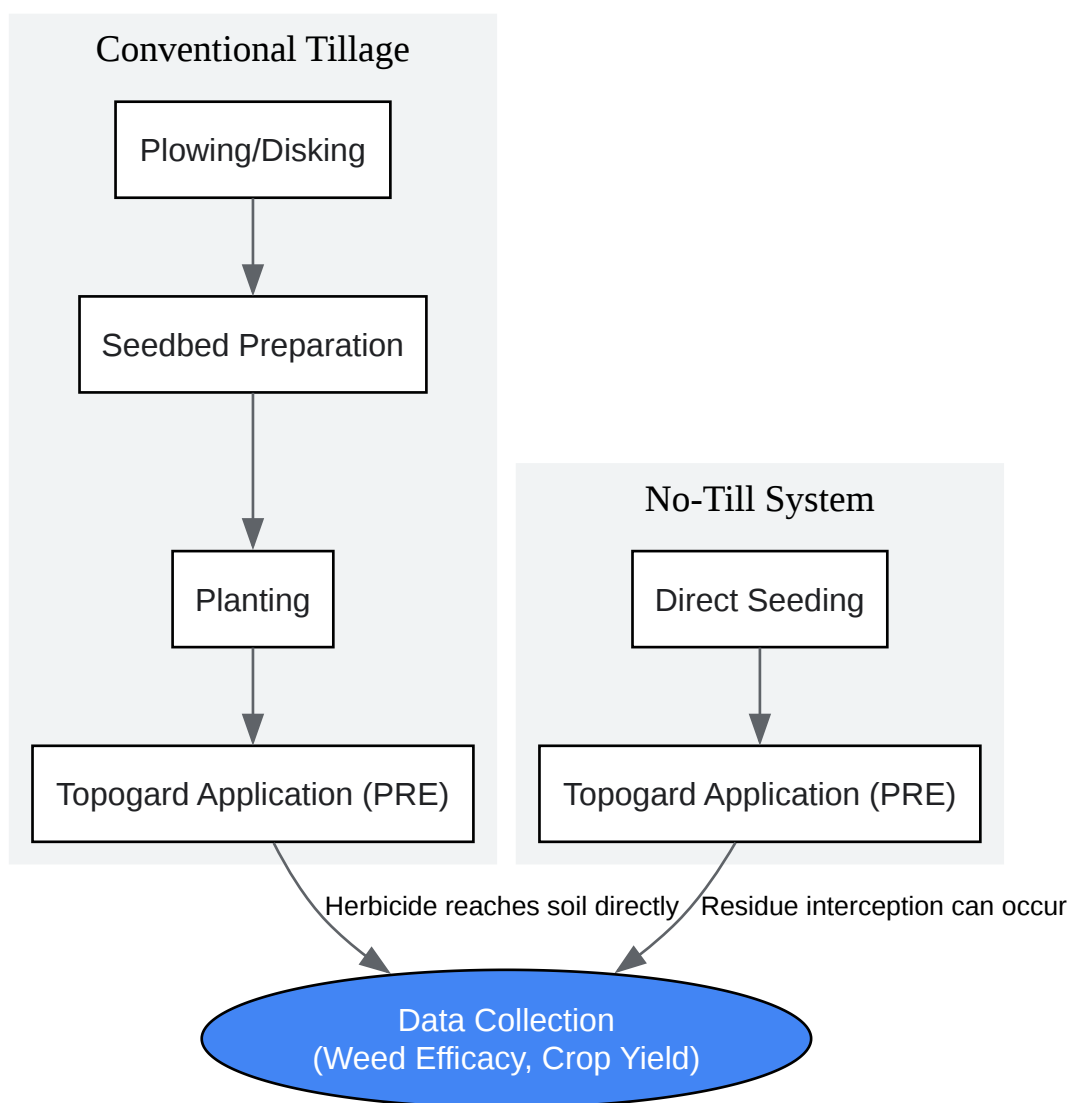
- Objective: To evaluate the efficacy of pre-emergence (PRE) applications of mesotrione in combination with atrazine in conventional and no-till corn.
- Experimental Design: Randomized complete block design.
- Treatments:
 - Conventional Tillage + Mesotrione + Atrazine (PRE)
 - No-Till + Mesotrione + Atrazine (PRE)
- Application: Herbicides were applied pre-emergence.
- Data Collection: Weed control was visually rated as a percentage compared to a non-treated control. Corn yield was measured at harvest.

- Key Findings: Pre-emergence applications of mesotrione were more effective when applied in no-till compared to conventional tillage corn, providing over 80% control of broadleaf weeds and giant foxtail.[1] Efficacy in conventional tillage was inconsistent and highly dependent on timely rainfall.[1]

Atrazine Persistence in Different Tillage Systems (Adapted from Weed Science)

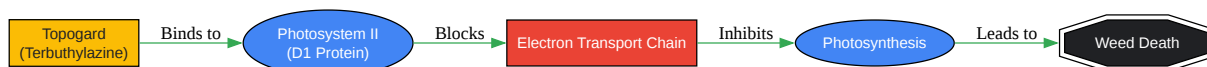
- Objective: To determine the persistence of atrazine under conventional plow, chisel, and coulters (no-till) tillage systems.
- Experimental Design: Field studies with annual atrazine applications.
- Methodology: Soil samples were collected to measure atrazine residue over time. The amount of atrazine intercepted by crop residue in the no-till system was also quantified.
- Key Findings: In the year of application, atrazine persistence was lower in the no-till (coulters) system.[3] The crop residue in the no-till system initially prevented as much as 30% of the atrazine from reaching the soil surface.[3]

Mandatory Visualization



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Caption: Experimental workflow for comparing **Topogard** efficacy.



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Caption: **Topogard**'s mode of action via Photosystem II inhibition.

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